

Swertiaside: A Technical Guide to its Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: Swertiaside

Cat. No.: B13920509

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Abstract

Swertiaside, a secoiridoid glycoside primarily isolated from plants of the Swertia genus, has garnered significant interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Swertiaside**. Detailed experimental protocols for its extraction, analysis, and in vitro evaluation are presented, alongside a summary of its engagement with key cellular signaling pathways. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Physicochemical Properties

Swertiaside is a complex natural product with the molecular formula $C_{23}H_{28}O_{12}$ and a molecular weight of 496.46 g/mol ^[1] Its chemical structure is characterized by a secoiridoid backbone linked to a glucose moiety and substituted with a 3-hydroxybenzoyl group.

Table 1: Chemical Identifiers of **Swertiaside**

Identifier	Value	Source
IUPAC Name	(1S,4aS,6R,7R,7aS)-6-(3-hydroxybenzoyl)oxy-7-methyl-1-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-4-carboxylic acid	PubChem CID: 101285202
Molecular Formula	C23H28O12	[1][2]
Molecular Weight	496.46 g/mol	[1]
CAS Number	96087-14-8	[2]

Table 2: Physicochemical Properties of **Swertiaside**

Property	Value	Notes
Appearance	Powder	[1]
Purity (by HPLC)	≥98%	Commercially available standard[1]
Storage Temperature	-20°C	Recommended for long-term storage[2]
XLogP3-AA	0.2	Computed by XLogP3 3.0
Hydrogen Bond Donor Count	6	Computed by Cactvs 3.4.8.18
Hydrogen Bond Acceptor Count	12	Computed by Cactvs 3.4.8.18
Rotatable Bond Count	8	Computed by Cactvs 3.4.8.18

Note: Experimental data for melting point and solubility in common solvents are not readily available in the reviewed literature. Researchers should determine these properties empirically for their specific applications.

Biological Activities and Signaling Pathways

While research specifically focused on **Swertiaside** is emerging, the biological activities of structurally related compounds from Swertia species, such as sweroside and swertiamarin, provide strong evidence for its therapeutic potential. These activities are primarily centered around anti-inflammatory, antioxidant, and hepatoprotective effects.

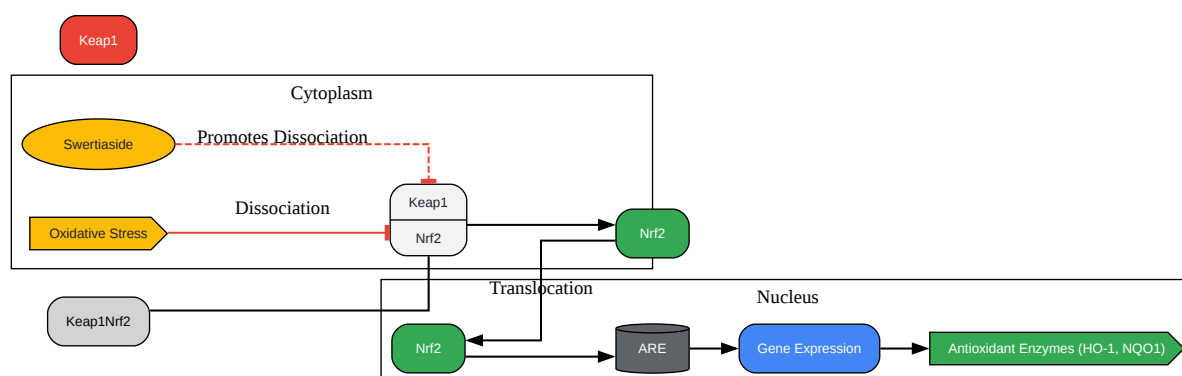
Anti-inflammatory Activity

Compounds structurally similar to **Swertiaside** have been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. One of the primary mechanisms is the inhibition of the Nuclear Factor-kappa B (NF-κB) pathway.

Caption: **Swertiaside**'s proposed anti-inflammatory mechanism via inhibition of the NF-κB signaling pathway.

Antioxidant Activity

The antioxidant properties of **Swertiaside** and related compounds are attributed to their ability to scavenge free radicals and to upregulate endogenous antioxidant defense systems. The Nuclear factor erythroid 2-related factor 2 (Nrf2)-antioxidant response element (ARE) pathway is a key regulator of these defenses.

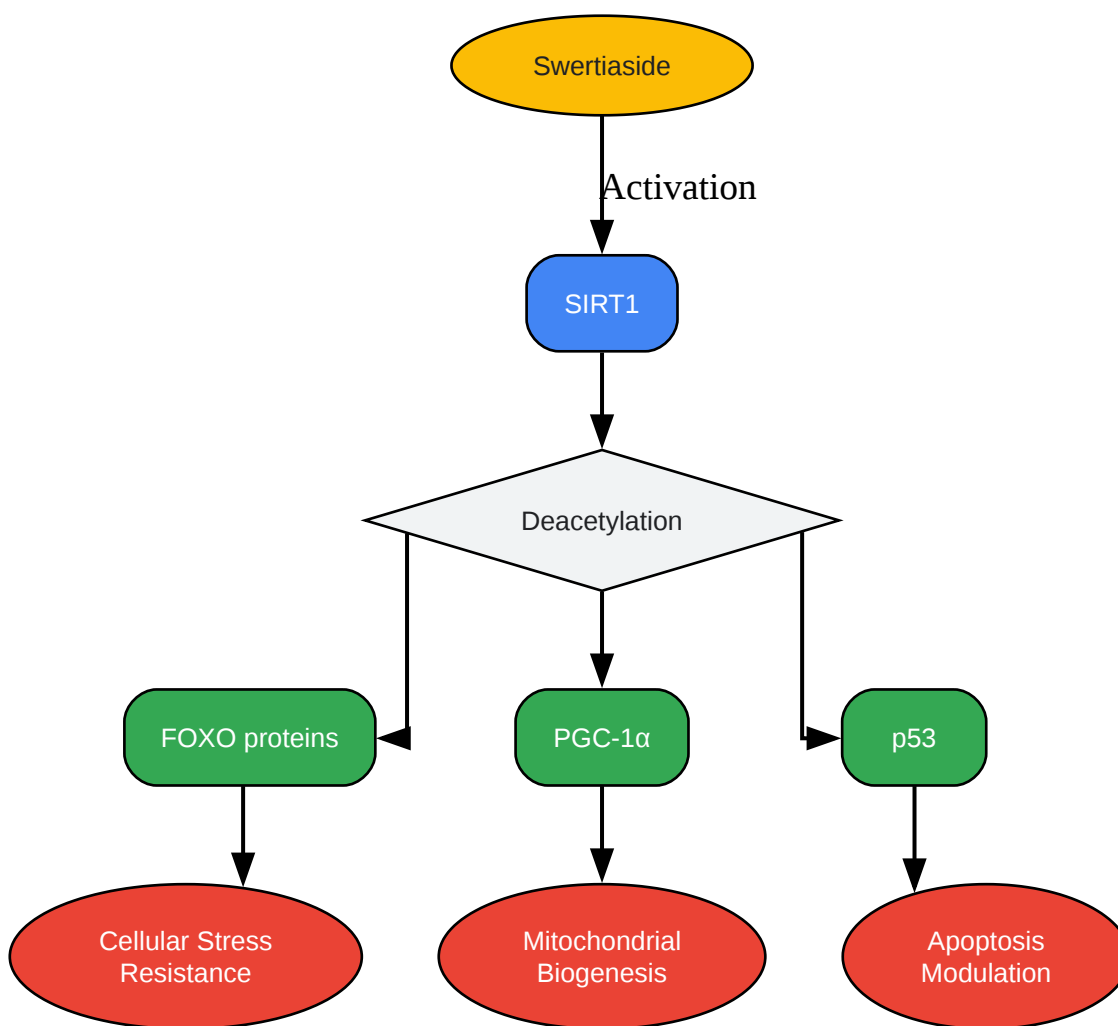


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Caption: **Swertiaside**'s proposed antioxidant mechanism via activation of the Nrf2/ARE signaling pathway.

Hepatoprotective Effects

The hepatoprotective activity of compounds from *Swertia* species is well-documented. This protection is thought to be a combination of their anti-inflammatory and antioxidant properties, as well as the potential modulation of other cellular pathways such as the Sirtuin 1 (SIRT1) pathway, which is involved in cellular stress resistance and metabolism.



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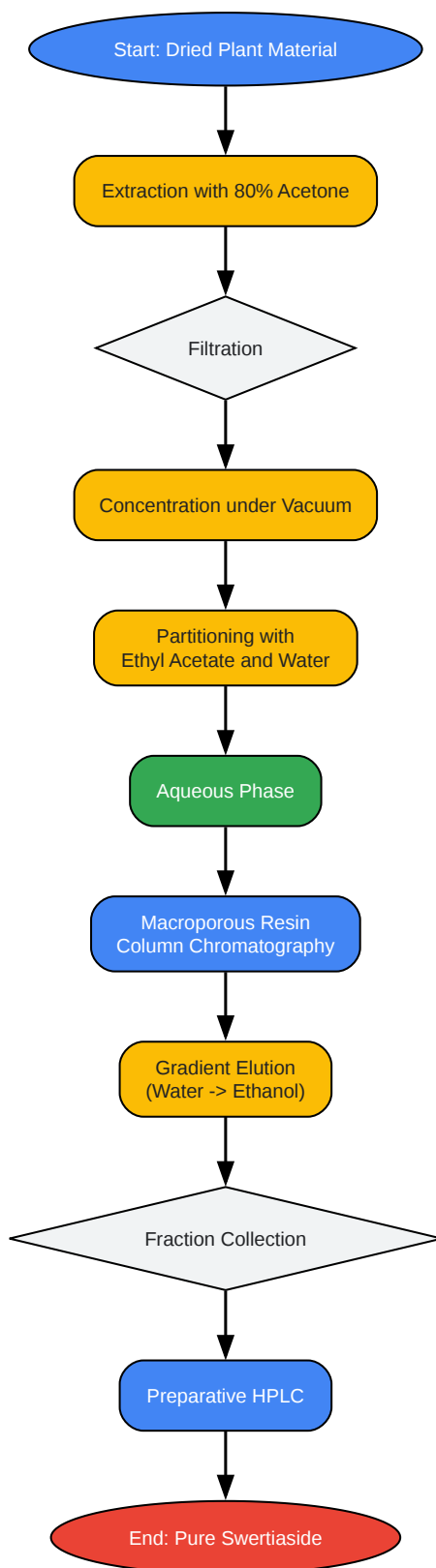
Caption: Proposed mechanism of **Swertiaside**-mediated cellular protection through SIRT1 activation.

Experimental Protocols

The following sections provide generalized protocols for the extraction, analysis, and in vitro evaluation of **Swertiaside**. These should be optimized based on the specific laboratory conditions and research objectives.

Extraction and Isolation of Swertiaside

Swertiaside is typically extracted from the aerial parts of Swertia species, such as Swertia mussotii.



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- To cite this document: BenchChem. [Swertiaside: A Technical Guide to its Chemical Structure, Properties, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13920509#chemical-structure-and-properties-of-swertiaside]

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